

Tridemorph: A Comparative Analysis of Field Trial Performance in Disease Management

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Compound of Interest

Compound Name: *Tridemorph*

Cat. No.: *B114830*

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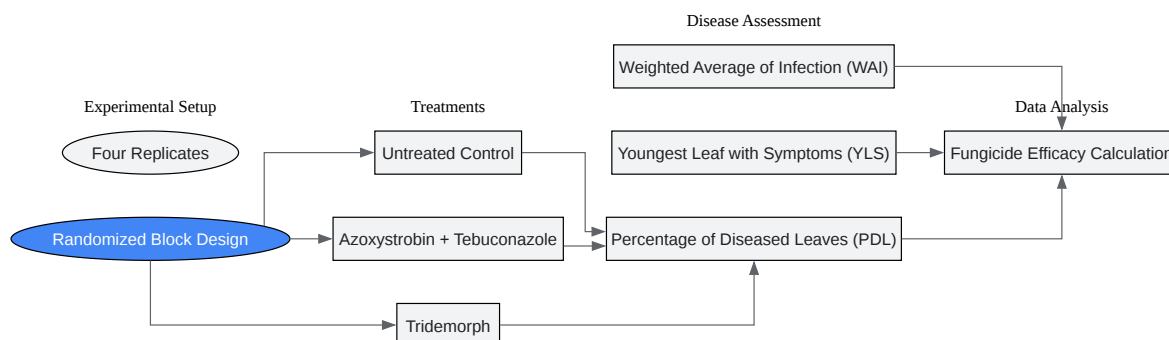
For researchers and professionals in drug development and agricultural science, a precise understanding of a fungicide's field performance relative to its competitors is paramount. This guide provides a comparative analysis of **Tridemorph**, a systemic fungicide, based on side-by-side field trial data. The focus is on its efficacy in controlling two economically significant fungal diseases: Black Sigatoka in bananas and powdery mildew in various crops.

Black Sigatoka in Bananas: Comparative Efficacy Trials

Black Sigatoka, caused by *Mycosphaerella fijiensis*, is a devastating leaf spot disease in bananas, leading to significant yield losses. Field trials have evaluated **Tridemorph**'s performance against other systemic fungicides, notably a combination of Azoxystrobin and Tebuconazole.

Experimental Protocols for Black Sigatoka Trials

A representative field trial was conducted to evaluate the efficacy of different fungicide treatments. The experimental design was a randomized complete block with four replicates. The treatments included different doses of an Azoxystrobin and Tebuconazole mixture and a standard treatment with **Tridemorph**. Disease severity was assessed by evaluating the percentage of diseased leaves (PDL), the youngest leaf with symptoms (YLS), and the weighted average of infection (WAI). Fungicide efficacy was calculated based on the reduction in disease severity compared to an untreated control.



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Experimental workflow for Black Sigatoka fungicide trials.

Quantitative Data Summary: Tridemorph vs. Azoxystrobin + Tebuconazole

The following table summarizes the key performance indicators from a field trial comparing **Tridemorph** with a mixture of Azoxystrobin and Tebuconazole for the control of Black Sigatoka.

Treatment	Application Rate (ml/ha)	Percentage of Diseased Leaves (PDL)	Fungicide Efficacy (%)
Tridemorph	500	12.87	94.8
Azoxystrobin + Tebuconazole	500	19.27	91.04
Azoxystrobin + Tebuconazole	400	32.54	-

Data sourced from a comparative study on Black Sigatoka control in bananas.

The results indicate that **Tridemorph**, at an application rate of 500 ml/ha, demonstrated a higher efficacy in controlling Black Sigatoka compared to the Azoxystrobin + Tebuconazole mixture at the same rate, as evidenced by a lower percentage of diseased leaves and a higher overall fungicide efficacy.

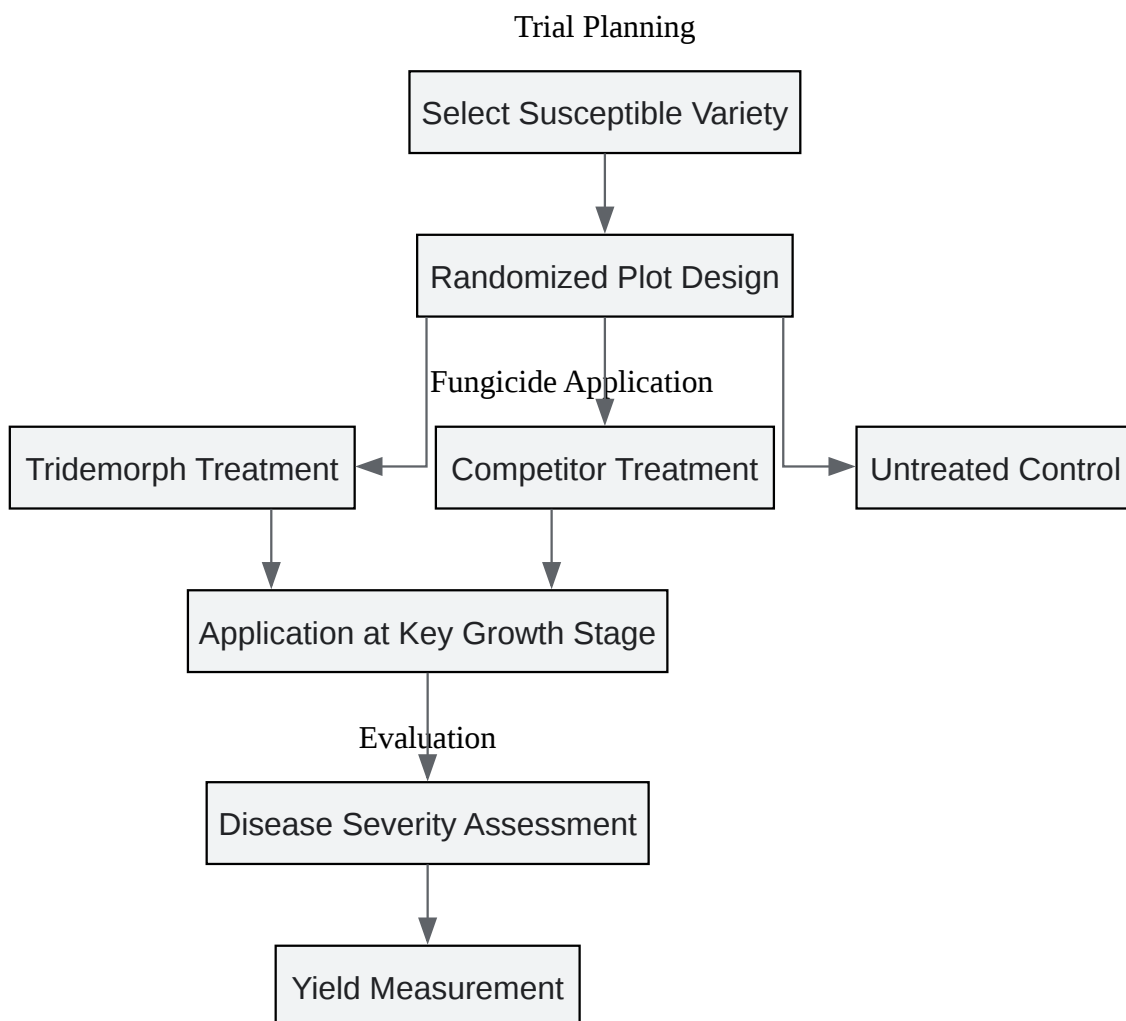
Further studies have also shown that fungicide mixtures including **Tridemorph** are effective in managing Black Sigatoka. For instance, a mixture of fenpropimorph and pyrimethanil showed the lowest disease severity, followed by mixtures containing epoxiconazole + **tridemorph** and difenoconazole + **tridemorph**.^[1]

Powdery Mildew Control: Comparative Efficacy in Various Crops

Powdery mildew is a widespread fungal disease affecting a variety of crops, including cereals and legumes. **Tridemorph** has been a longstanding solution for its control.

Experimental Protocols for Powdery Mildew Trials

Field experiments to evaluate fungicides for powdery mildew control typically involve susceptible crop varieties sown in replicated plots. Treatments, including **Tridemorph** and competitor products, are applied at specific growth stages or upon the first appearance of disease symptoms. Disease severity is assessed at regular intervals, and yield parameters are measured at harvest.



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General experimental workflow for powdery mildew fungicide trials.

Quantitative Data Summary: Tridemorph in Cereals and Legumes

A field experiment on blackgram evaluated the efficacy of **Tridemorph** against other fungicides for the control of powdery mildew. The results showed that all tested fungicides were effective in controlling the disease.[2]

Treatment	Application Rate	Mean Powdery Mildew Incidence (%)
Taqat 75 WP (Captan 70% + Hexaconazole 5%)	750 g/ha	1.48
Karathane 48 EC	-	-
Tridemorph 75 EC	500 ml/ha	-
Untreated Control	-	54.01

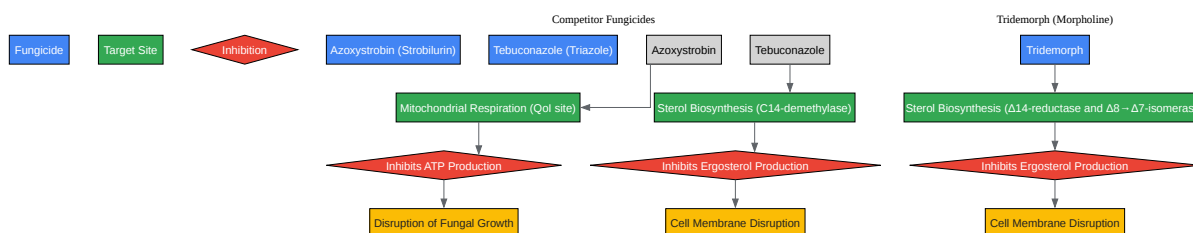
Data from a field evaluation of fungicides against powdery mildew in blackgram. Specific data for Karathane and **Tridemorph** incidence were not provided in the abstract.[\[2\]](#)

While specific quantitative data for **Tridemorph**'s standalone performance in this particular trial is not detailed in the available text, it was found to be effective.[\[2\]](#) Another study on spring barley demonstrated that a single spray of **Tridemorph** for powdery mildew control resulted in a mean yield increase of 540 kg/ha (12.1%) compared to unsprayed crops.[\[3\]](#)

In a study on barley, a spray program involving a mixture of propiconazole and **Tridemorph**, or an alternation of the two, provided better mildew control and higher grain yields compared to a strategy using only the triazole fungicide propiconazole. The mixture was also noted for not reducing the sensitivity of the mildew pathogen to the fungicide.

Mode of Action

The comparative efficacy of fungicides is intrinsically linked to their mode of action.



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